

In-Depth Technical Guide: Toxicological Data for 2,2,4-Trimethylheptane

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

2,2,4-trimethylheptane. A comprehensive literature search has revealed a significant scarcity of specific toxicological studies for this compound. Much of the information available is based on general classifications of related aliphatic hydrocarbons or is qualitative in nature. Quantitative data, detailed experimental protocols, and specific mechanisms of action, including signaling pathways, are largely unavailable in the public domain.

Overview and Physicochemical Properties

2,2,4-Trimethylheptane is a branched-chain aliphatic hydrocarbon.[1] It is a volatile organic compound with a strong odor and is found in the environment as a component of gasoline and cigarette smoke.[2] Its primary use in a research setting is as a modeling or calibration standard.[2]

Table 1: Physicochemical Properties of **2,2,4-Trimethylheptane**



Property	Value	Reference
CAS Number	14720-74-2	[3][4]
Molecular Formula	C10H22	[4]
Molecular Weight	142.28 g/mol	[2]
Boiling Point	148.30 °C @ 760.00 mm Hg	[3]
Flash Point	37.2 °C (99.0 °F) (estimated)	[3]
Water Solubility	1.118 mg/L @ 25 °C (estimated)	[3]
logP (o/w)	5.392 (estimated)	[3]

Toxicological Data Summary

Specific quantitative toxicological data for **2,2,4-trimethylheptane**, such as LD50 (median lethal dose) or LC50 (median lethal concentration), are not readily available in the reviewed literature. The safety information from various sources indicates that the oral, dermal, and inhalation toxicity have not been determined.[3]

Table 2: Summary of Available Toxicological Information for 2,2,4-Trimethylheptane



Toxicological Endpoint	Finding	Source Classification
Acute Oral Toxicity	Not determined	The Good Scents Company[3]
Acute Dermal Toxicity	Not determined	The Good Scents Company[3]
Acute Inhalation Toxicity	Not determined	The Good Scents Company[3]
Skin Corrosion/Irritation	No data available	
Serious Eye Damage/Irritation	No data available	
Respiratory or Skin Sensitization	No data available	
Germ Cell Mutagenicity	No data available	
Carcinogenicity	No data available	
Reproductive Toxicity	No data available	
Specific Target Organ Toxicity (Single Exposure)	No data available	
Specific Target Organ Toxicity (Repeated Exposure)	No data available	
Aspiration Hazard	Expected to be an aspiration hazard based on properties of similar hydrocarbons	General knowledge of aliphatic hydrocarbons
Neurotoxicity	Classified as a potential neurotoxin	Haz-Map[5]

General Toxicological Profile of Related Branched-Chain Alkanes

In the absence of specific data for **2,2,4-trimethylheptane**, information on the toxicological profile of similar C10-C20 branched alkanes and other aliphatic hydrocarbons can provide a general indication of potential hazards. It is crucial to note that these are general classifications and may not be directly applicable to **2,2,4-trimethylheptane**.



Branched-chain alkanes in the C8-C18 range are generally considered to have low acute oral and dermal toxicity.[6] However, they can cause slight skin and eye irritation.[6] A significant hazard associated with these liquid hydrocarbons is aspiration, meaning that if swallowed, they can enter the lungs and cause severe damage.[6][7] Repeated exposure may lead to skin dryness and cracking.[7][8]

Inhalation of vapors of C6 to C10 alkanes can lead to their distribution in various organs, including the brain, liver, kidneys, and fat.[9] High concentrations of aliphatic hydrocarbon vapors can cause central nervous system (CNS) effects, such as dizziness and incoordination. [10]

The Haz-Map database classifies **2,2,4-trimethylheptane** as a neurotoxin, likely based on its inclusion in the "Aliphatics, Saturated (5] For further information on the potential neurotoxicity, the database suggests referring to the data for n-Decane.[5]

Experimental Protocols

A thorough search of the scientific literature did not yield any specific experimental protocols for toxicological studies conducted on **2,2,4-trimethylheptane**.

Signaling Pathways and Mechanistic Data

There is no information available in the reviewed literature regarding the signaling pathways or specific molecular mechanisms of toxicity for **2,2,4-trimethylheptane**.

Mandatory Visualizations: Data Gaps

The core requirement for creating diagrams of signaling pathways, experimental workflows, or logical relationships using Graphviz (DOT language) cannot be fulfilled due to the profound lack of experimental data and mechanistic studies for **2,2,4-trimethylheptane** in the public domain. The absence of this foundational information makes it impossible to generate the requested visualizations.

Conclusion

The available toxicological data for **2,2,4-trimethylheptane** is exceptionally limited. While it is classified as a potential neurotoxin and is expected to pose an aspiration hazard similar to



other branched-chain alkanes, specific quantitative data on its toxicity is nonexistent in publicly accessible scientific literature. There is a clear need for empirical studies to determine the acute and chronic toxicity, genotoxicity, carcinogenicity, and reproductive toxicity of this compound to conduct a thorough risk assessment. Researchers and professionals in drug development should handle this compound with caution, adhering to safety protocols for volatile organic compounds and potential neurotoxins, and be aware of the significant data gaps in its toxicological profile.

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